

Dimestrol: A Technical Guide to its Biological Activities and Physiological Effects

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Compound of Interest

Compound Name: *Dimestrol*

Cat. No.: *B1670655*

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Introduction

Dimestrol, also known as dianisylhexene or diethylstilbestrol dimethyl ether, is a synthetic, nonsteroidal estrogen belonging to the stilbestrol group.[1] Structurally related to the more widely known diethylstilbestrol (DES), **Dimestrol** has been utilized in clinical settings for hormone therapy. Its applications include the management of delayed female puberty, hypogonadism, and symptoms associated with menopause and postmenopause.[1] It is recognized for its ability to induce the development of female secondary sexual characteristics in cases of delayed puberty or hypogonadism.[1] Additionally, **Dimestrol** has been used as a growth promoter in livestock.[1] This technical guide provides a comprehensive overview of the biological activities and physiological effects of **Dimestrol**, with a focus on its mechanism of action, estrogenic activity, and available data from preclinical and clinical studies.

Chemical and Physical Properties

Dimestrol is chemically designated as 4,4'-dimethoxy- α,α' -diethylstilbene. Its fundamental properties are summarized in the table below.

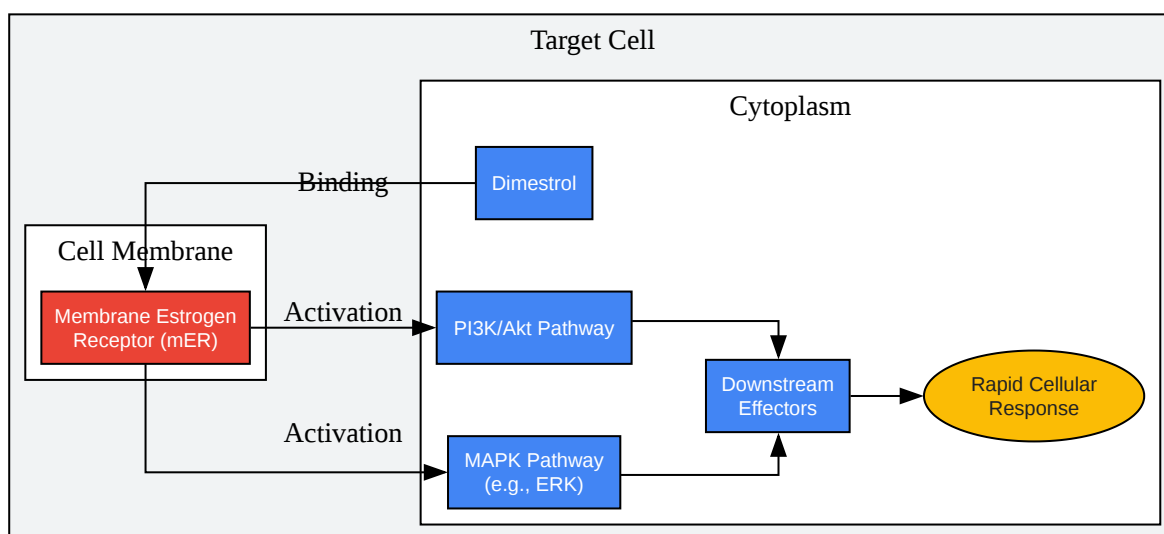
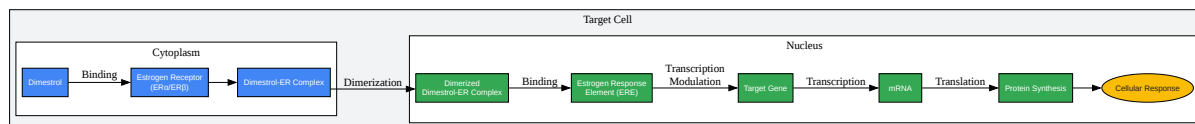
Property	Value	Reference
IUPAC Name	1-methoxy-4-[(E)-4-(4-methoxyphenyl)hex-3-en-3-yl]benzene	[1]
Synonyms	Dianisylhexene, Diethylstilbestrol dimethyl ether	[1]
CAS Number	130-79-0	[1]
Molecular Formula	C20H24O2	[1]
Molar Mass	296.410 g/mol	[1]

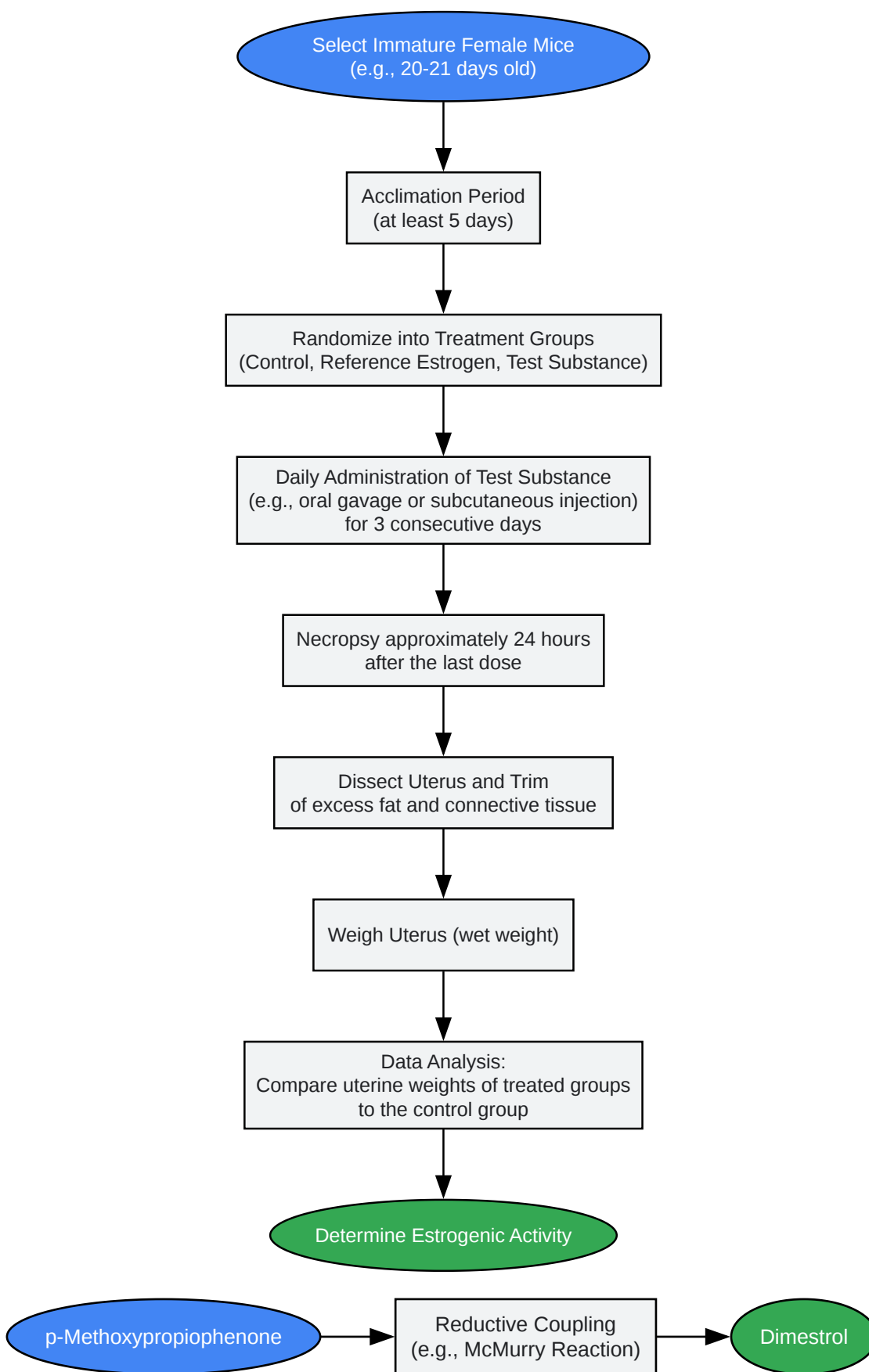
Mechanism of Action

As a synthetic estrogen, **Dimestrol** is presumed to exert its biological effects primarily through its interaction with estrogen receptors (ERs), principally ER α and ER β . While direct binding affinity data for **Dimestrol** is not readily available in the public domain, its structural similarity to DES suggests a comparable mechanism of action. DES is a potent agonist for both ER α and ER β . [2] The binding of an estrogenic ligand to these receptors initiates a cascade of molecular events that can be broadly categorized into genomic and non-genomic signaling pathways.

Genomic Signaling Pathway

The classical genomic pathway involves the binding of **Dimestrol** to ERs located predominantly in the nucleus. This binding induces a conformational change in the receptor, leading to its dimerization and subsequent interaction with specific DNA sequences known as estrogen response elements (EREs) in the promoter regions of target genes. This interaction modulates the transcription of these genes, leading to the synthesis or repression of specific proteins that mediate the physiological effects of estrogens.





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References

- 1. Dimestrol - Wikipedia [en.wikipedia.org]
- 2. Estrogen receptor alpha (ER α)–mediated coregulator binding and gene expression discriminates the toxic ER α agonist diethylstilbestrol (DES) from the endogenous ER α agonist 17 β -estradiol (E2) - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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